

Technical Guide: Solubility Profile of 2-((2-Amino-4-nitrophenyl)amino)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((2-Amino-4-nitrophenyl)amino)ethanol

Cat. No.: B1232042

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Introduction

2-((2-Amino-4-nitrophenyl)amino)ethanol, also known by its CAS Number 56932-44-6 and as HC Yellow No. 5, is an organic compound with a molecular structure that lends itself to applications in the dye industry and as a potential intermediate in pharmaceutical synthesis. Its utility in various applications is intrinsically linked to its solubility characteristics in different solvent systems. Understanding this solubility is critical for process development, formulation, and quality control.

This technical guide provides a summary of the available solubility information for **2-((2-Amino-4-nitrophenyl)amino)ethanol** in organic solvents, details established experimental protocols for solubility determination, and presents a generalized workflow for these procedures.

Physicochemical Properties

A summary of the key physicochemical properties of **2-((2-Amino-4-nitrophenyl)amino)ethanol** is provided in the table below.

Property	Value
CAS Number	56932-44-6
Molecular Formula	C ₈ H ₁₁ N ₃ O ₃
Molecular Weight	197.19 g/mol
Melting Point	133-135 °C
Boiling Point	462.4 °C at 760 mmHg
Density	1.439 g/cm ³
LogP	1.75860

Solubility Data

Comprehensive quantitative solubility data for **2-((2-Amino-4-nitrophenyl)amino)ethanol** in a range of organic solvents is not extensively documented in publicly available literature. However, qualitative assessments indicate a propensity for solubility in polar organic solvents. The table below summarizes the available qualitative data.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Ethanol	Soluble, Slightly Soluble[1]
Methanol	Soluble[2][3]
Hot Water	Soluble[1]

It is important to note that "soluble" and "slightly soluble" are qualitative terms and experimental determination is necessary for precise quantitative values.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following established methods are recommended.

Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a solvent. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials:

- **2-((2-Amino-4-nitrophenyl)amino)ethanol**
- Selected organic solvent(s)
- Analytical balance
- Thermostatic shaker or magnetic stirrer
- Volumetric flasks
- Pipettes
- Evaporating dish or watch glass
- Drying oven
- Filtration apparatus (e.g., syringe filter)

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **2-((2-Amino-4-nitrophenyl)amino)ethanol** to a known volume of the chosen organic solvent in a sealed flask.
- **Equilibration:** Agitate the mixture in a thermostatic shaker at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- **Phase Separation:** Allow the solution to stand at the constant temperature until the excess solid settles. Filter the supernatant using a syringe filter to obtain a clear, saturated solution.

- **Sample Measurement:** Accurately pipette a known volume of the clear saturated solution into a pre-weighed evaporating dish.
- **Solvent Evaporation:** Carefully evaporate the solvent from the dish in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute until a constant weight of the dried solute is achieved.
- **Calculation:** The solubility (S) can be calculated using the following formula:

$$S \text{ (g/100 mL)} = (\text{Weight of residue} / \text{Volume of solution sample}) \times 100$$

UV-Vis Spectrophotometry Method

This method is suitable when the solute has a distinct chromophore that absorbs in the UV-Vis spectrum and the solvent is transparent in that region. It relies on the Beer-Lambert law, which correlates absorbance with concentration.

Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes
- Analytical balance
- Volumetric flasks and pipettes
- The solute and UV-transparent solvent
- Filtration apparatus

Procedure:

Part A: Preparation of a Standard Curve

- Prepare a stock solution of the solute in the chosen solvent at a known concentration.
- From the stock solution, create a series of standard solutions of decreasing concentrations through serial dilution.

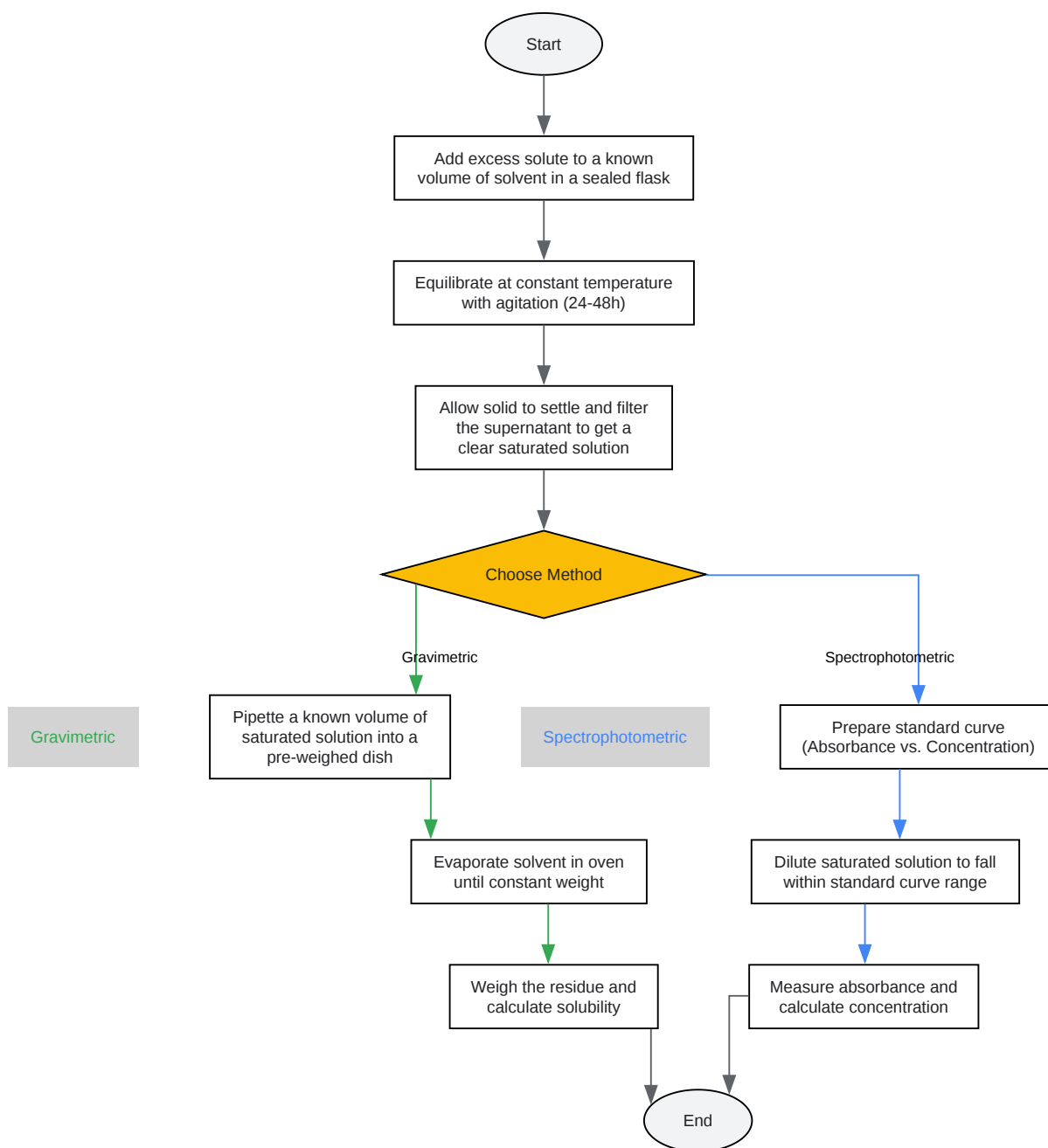
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) of the solute.
- Plot a graph of absorbance versus concentration to generate a standard curve and determine the linear regression equation.

Part B: Analysis of the Saturated Solution

- Prepare a saturated solution and filter it as described in the gravimetric method (steps 1-3).
- Dilute the clear, saturated solution with the solvent to a concentration that falls within the linear range of the standard curve.
- Measure the absorbance of the diluted solution at the λ_{max} .
- Use the equation from the standard curve to calculate the concentration of the diluted solution.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid compound in an organic solvent.



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Caption: Workflow for Solubility Determination.

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 2-((2-Amino-4-nitrophenyl)amino)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1232042#solubility-of-2-2-amino-4-nitrophenyl-amino-ethanol-in-organic-solvents>]

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